

In-Depth Technical Guide to Leucanicipidin (CAS No. 91021-66-8)

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Compound of Interest

Compound Name: *Leucanicipidin*

Cat. No.: *B1246515*

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Introduction

Leucanicipidin, CAS number 91021-66-8, is a potent macrolide antibiotic with significant insecticidal and nematocidal properties.^{[1][2]} First isolated from the mycelial extracts of the bacterium *Streptomyces halstedii*, this natural product has garnered interest within the scientific community for its potential applications in agriculture and as a lead compound for the development of novel pest control agents.^{[2][3]} This technical guide provides a comprehensive overview of the available scientific data on **Leucanicipidin**, including its chemical properties, biological activity, and the experimental methodologies used in its characterization.

Chemical and Physical Properties

Leucanicipidin is a complex 16-membered macrolide with the chemical formula $C_{42}H_{70}O_{13}$ and a molecular weight of 783.0 g/mol.^[4] Its intricate structure, elucidated by Isogai et al. in 1984, features a lactone ring adorned with multiple hydroxyl, methoxy, and methyl groups, as well as a disaccharide side chain.

Property	Value	Reference
CAS Number	91021-66-8	
Molecular Formula	C ₄₂ H ₇₀ O ₁₃	
Molecular Weight	783.0 g/mol	
Appearance	Needles (crystallized from chloroform-hexane)	
Melting Point	130-132°C	
Source	Streptomyces halstedii	

Biological Activity and Mechanism of Action

Leucanicidin exhibits potent biological activity against a range of invertebrate pests. Its primary reported activities are insecticidal and nematocidal.

Insecticidal Activity

Initial studies demonstrated that **Leucanicidin** is toxic to the fourth instar larvae of the common armyworm, *Leucania separata*, at a concentration of 20 ppm. While the precise mechanism of its insecticidal action has not been fully elucidated, it is hypothesized to be similar to other insecticidal macrolides which often act as neurotoxins or disrupt essential physiological processes.

Nematocidal Activity

Leucanicidin has shown significant efficacy against various nematode species. The reported LD₅₀ values highlight its potent nematocidal properties.

Target Organism	LD ₅₀ (µg/mL)	Reference
Haemonchus contortus	0.23 - 0.42	
Trichostrongylus colubriformis	0.23 - 0.42	
Ostertagia circumcincta	0.23 - 0.42	

The mechanism of nematocidal action is also not yet fully understood. However, it is plausible that **Leucanicidin** interferes with neuromuscular function or other vital physiological pathways in nematodes, leading to paralysis and death.

Experimental Protocols

Detailed experimental protocols for the biological assays of **Leucanicidin** are not extensively published. However, based on the initial report by Isogai et al. (1984) and general practices in the field, the following methodologies can be inferred.

Isolation and Purification of Leucanicidin

The workflow for isolating **Leucanicidin** from *Streptomyces halstedii* is a multi-step process involving extraction and chromatography.

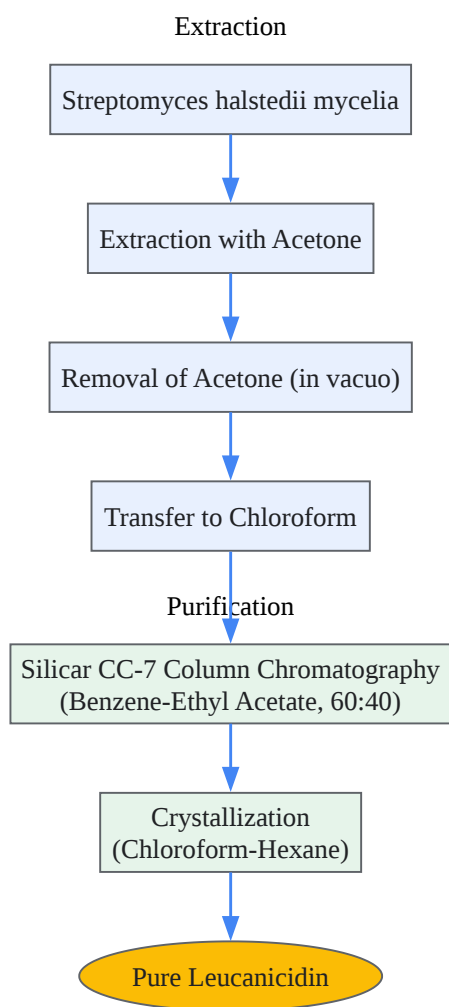


Figure 1. Isolation and Purification Workflow for Leucanicidin.

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Caption: Figure 1. Isolation and Purification Workflow for **Leucanicidin**.

The process begins with the extraction of the mycelia of *Streptomyces halstedii* with acetone. The solvent is then removed under vacuum, and the active compound is transferred to

chloroform. Purification is achieved through silica gel column chromatography using a benzene-ethyl acetate solvent system, followed by crystallization from chloroform-hexane to yield pure **Leucanicidin**.

Insecticidal Bioassay (Aseptic Feeding Assay)

The insecticidal activity of **Leucanicidin** was initially determined using an aseptic feeding assay with *Leucania separata* larvae.

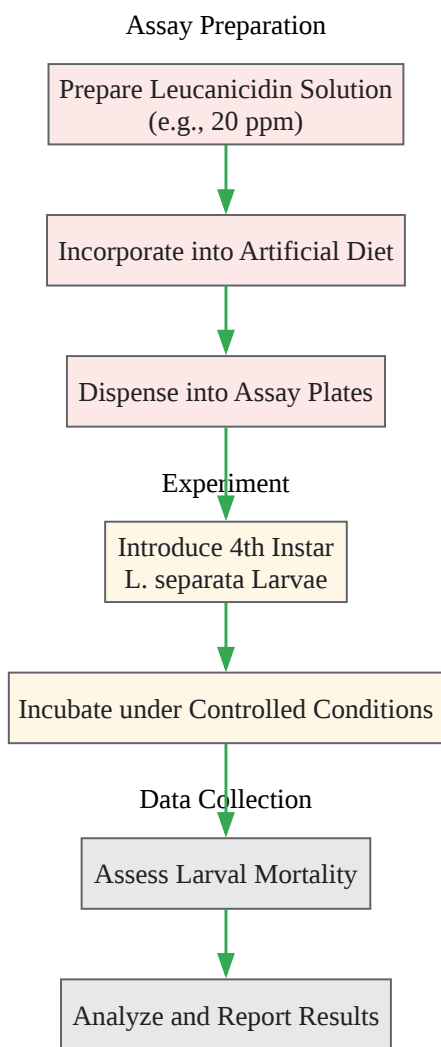


Figure 2. General Workflow for an Insecticidal Feeding Assay.

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Caption: Figure 2. General Workflow for an Insecticidal Feeding Assay.

In a typical feeding assay, the test compound is incorporated into an artificial diet at a specific concentration. Larvae of the target insect are then placed on this diet and incubated under controlled environmental conditions. Mortality is assessed at predetermined time points to evaluate the toxicity of the compound.

Nematocidal Bioassay (In Vitro Assay)

The determination of LD₅₀ values for nematodes typically involves an in vitro assay where the nematodes are exposed to various concentrations of the test compound.

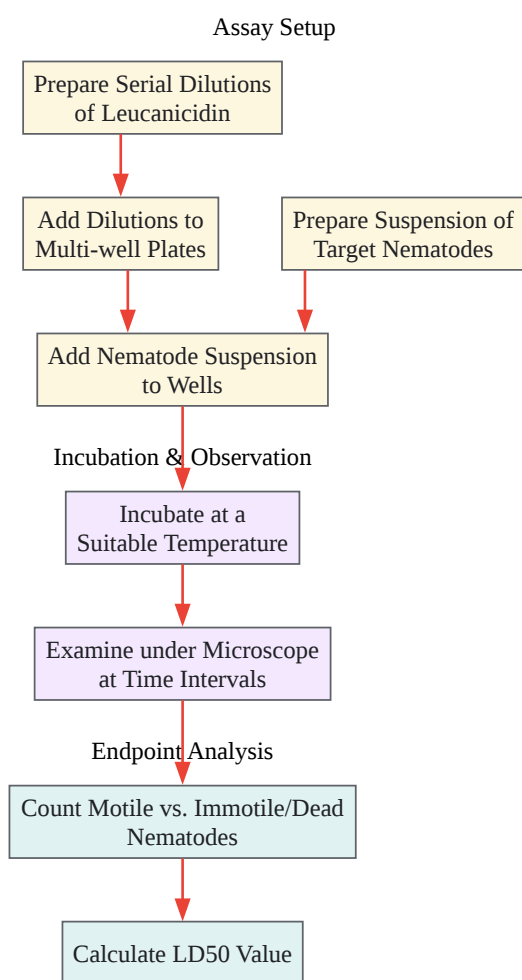


Figure 3. General Protocol for an In Vitro Nematocidal Assay.

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Caption: Figure 3. General Protocol for an In Vitro Nematocidal Assay.

For this assay, serial dilutions of **Leucanicidin** are prepared and added to the wells of a microtiter plate. A suspension of the target nematodes is then added to each well. The plates are incubated, and the viability of the nematodes is assessed microscopically at various time points. The concentration that results in the death of 50% of the nematode population is determined as the LD₅₀.

Future Perspectives

Leucanicidin represents a promising natural product with potent insecticidal and nematocidal activities. Further research is warranted to fully elucidate its mechanism of action, which could pave the way for the development of new and effective pest management strategies. Key areas for future investigation include:

- **Mechanism of Action Studies:** Identifying the specific molecular targets of **Leucanicidin** in insects and nematodes.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing analogs of **Leucanicidin** to identify the key structural features responsible for its biological activity and to potentially develop more potent derivatives.
- **Spectrum of Activity:** Evaluating the efficacy of **Leucanicidin** against a broader range of agricultural and veterinary pests.
- **Toxicology and Environmental Impact:** Assessing the safety profile of **Leucanicidin** for non-target organisms and its persistence in the environment.

Conclusion

Leucanicidin is a structurally complex macrolide with demonstrated potent insecticidal and nematocidal activities. While the initial discovery and characterization have laid a solid foundation, further in-depth studies are required to fully understand its potential as a pest control agent. This technical guide summarizes the current knowledge on **Leucanicidin** and provides a framework for future research and development efforts in this area.

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